

Safeguarding Research: A Technical Guide to Handling Diethyl Iminodicarboxylate

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Compound of Interest

Compound Name: Diethyl Iminodicarboxylate

Cat. No.: B028530

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions and handling protocols for **Diethyl Iminodicarboxylate** (CAS No. 19617-44-8). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the handling of this chemical. This document is intended for professionals in research and drug development who may work with this compound.

Hazard Identification and Classification

Diethyl Iminodicarboxylate is classified as an irritant. Based on available safety data, it is known to cause skin and eye irritation and may cause respiratory irritation.

GHS Hazard Classification:

Hazard Class	Hazard Category
Skin Irritation	Category 2
Eye Irritation	Category 2A
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Diethyl Iminodicarboxylate** is provided below.

Property	Value
Appearance	White to off-white low melting solid.[1]
Molecular Formula	C6H11NO4.[1]
Molecular Weight	161.16 g/mol .[2]
Melting Point	49°C to 54°C.[1]
Boiling Point	208 °C (lit.).
Density	1.056 g/mL at 25 °C (lit.).[3]
Flash Point	>230 °F (>110 °C).[3]
Synonyms	Diethyl azamalonate, Diethyl imidodicarbonate. [4]

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of **Diethyl Iminodicarboxylate**.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[5]
- Avoid contact with skin and eyes.[5]
- Avoid inhalation of vapor or mist.[5]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[5]
- Keep away from sources of ignition - No smoking.[5]
- Wash hands thoroughly before breaks and at the end of the workday.[5]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[\[5\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[5\]](#)
- Store in a cool place.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Diethyl Iminodicarboxylate**:

Protection Type	Recommendation
Eye/Face Protection	Use chemical safety goggles and/or a face shield. Ensure eye protection is tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Wear a lab coat or other impervious protective clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. [6]
Respiratory Protection	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.

First-Aid Measures

In the event of exposure to **Diethyl Iminodicarboxylate**, follow these first-aid measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[5]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

Fire-Fighting Measures

Aspect	Guidance
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
Specific Hazards Arising from the Chemical	No information available.
Special Protective Equipment for Firefighters	Wear self-contained breathing apparatus for firefighting if necessary.[5]

Accidental Release Measures

In the case of a spill or release, follow these procedures:

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Experimental Protocols Workflow

The following diagram illustrates a general workflow for a typical laboratory experiment involving **Diethyl Iminodicarboxylate**, emphasizing safety checkpoints.



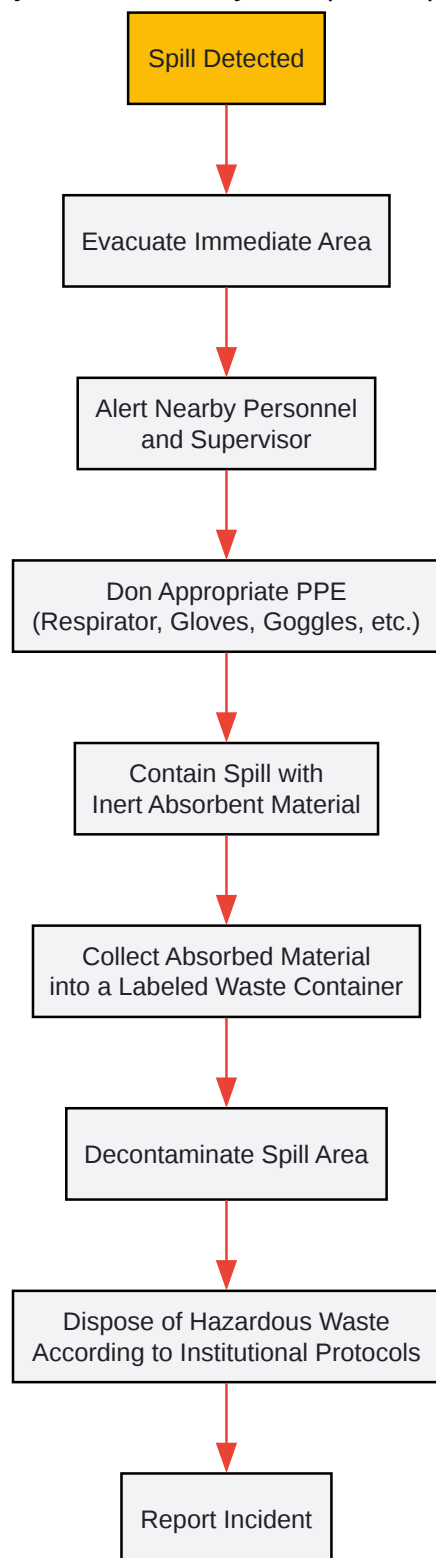
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Caption: General experimental workflow highlighting safety checkpoints.

Spill Response Protocol

The following diagram outlines the logical steps to take in the event of a **Diethyl Iminodicarboxylate** spill.

Diethyl Iminodicarboxylate Spill Response



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Caption: Logical workflow for responding to a chemical spill.

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